

An In-depth Technical Guide to 2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid

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Compound of Interest

Compound Name: 2-(2'-N-Boc-hydrazino)benzoic acid

Cat. No.: B111981

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This technical guide provides a comprehensive overview of 2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid, a versatile chemical intermediate. The document is intended for researchers, scientists, and drug development professionals, offering available data on its properties, a logical synthetic workflow, and its applications in various scientific fields.

Physicochemical Properties and Identifiers

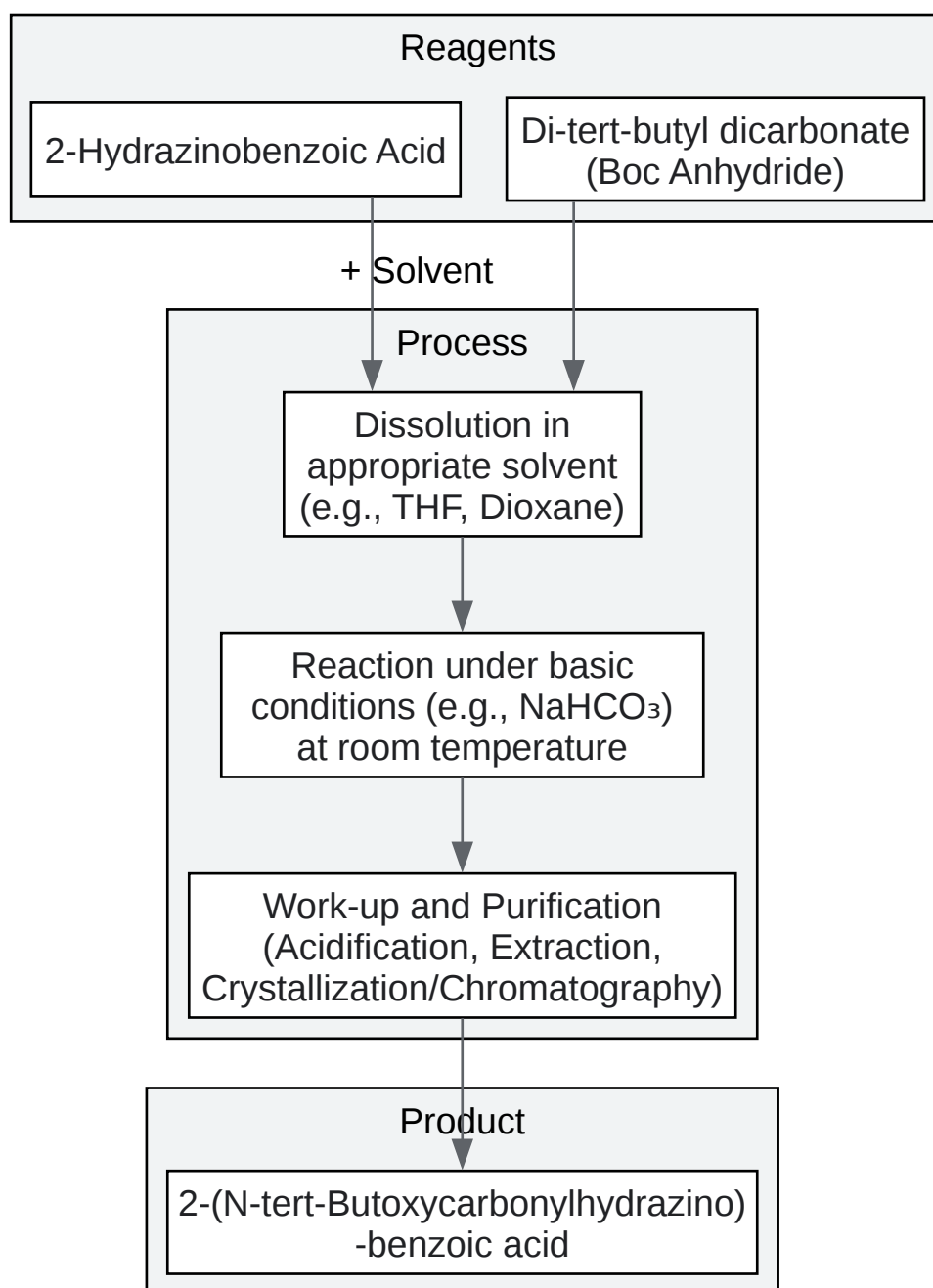
2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid, also known as **2-(2'-N-Boc-hydrazino)benzoic acid**, is a derivative of benzoic acid featuring a Boc (tert-butyloxycarbonyl) protecting group on a hydrazine moiety.^[1] This structure makes it a valuable building block in organic synthesis. The key identifying and physical properties are summarized below.

Property	Value	Source
CAS Number	155290-47-4	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	[1] [2] [3]
Molecular Weight	252.27 g/mol	[1] [2] [3]
Appearance	Brown solid	[1]
Purity	≥ 95% (HPLC)	[1]
Synonyms	2-(2'-N-Boc-hydrazino)benzoic acid, 2-[2-(tert-butoxycarbonyl)hydrazinyl]benzoic acid	[1] [2] [3]
Storage Conditions	Store at 0-8 °C	[1]

Synthesis and Experimental Workflow

While specific, detailed experimental protocols for the synthesis of 2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid are not extensively detailed in publicly available literature, a logical and standard synthetic route involves the protection of 2-hydrazinobenzoic acid using Di-tert-butyl dicarbonate (Boc anhydride).

The workflow involves the reaction of the nucleophilic hydrazine group of 2-hydrazinobenzoic acid with Boc anhydride, a common reagent for introducing the acid-labile Boc protecting group onto amines and hydrazines.



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Caption: Logical workflow for the synthesis of the target compound.

This protocol is a representative example based on standard chemical procedures for Boc protection and has not been sourced from a specific publication for this exact molecule.

- **Reaction Setup:** In a round-bottom flask, dissolve 2-hydrazinobenzoic acid (1.0 eq) in a suitable solvent such as a 1:1 mixture of dioxane and water.
- **Addition of Base:** Add sodium bicarbonate (NaHCO_3 , 2.0-3.0 eq) to the solution and stir until dissolved.
- **Addition of Boc Anhydride:** To the stirring solution, add Di-tert-butyl dicarbonate (1.1 eq) either as a solid or dissolved in a small amount of the reaction solvent.
- **Reaction:** Allow the mixture to stir at room temperature for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure to remove the organic solvent. Dilute the remaining aqueous solution with water and wash with a non-polar solvent like ethyl acetate to remove unreacted Boc anhydride.
- **Isolation:** Cool the aqueous layer in an ice bath and carefully acidify with a 1M HCl solution to a pH of ~3-4. The product should precipitate out of the solution.
- **Purification:** Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum to yield 2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid.

Applications in Research and Development

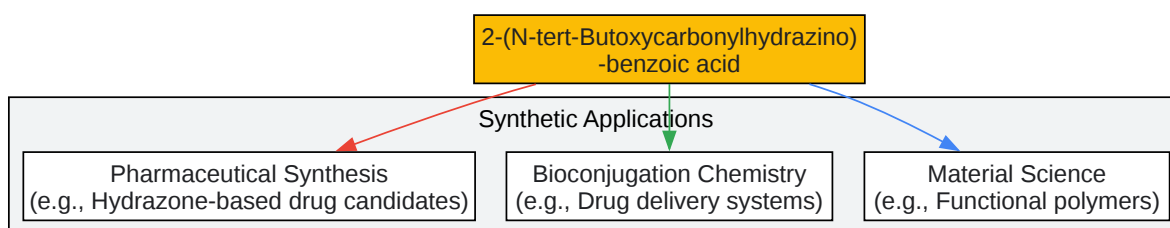
2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid is a versatile compound primarily used as an intermediate in the synthesis of more complex molecules for various applications.^[1] The Boc protecting group enhances its stability and allows for selective reactions, making it an ideal candidate for synthetic applications.^[1]

- **Drug Development:** It is a key intermediate in the synthesis of pharmaceuticals, particularly hydrazine-based drugs and hydrazone derivatives.^[1] These classes of compounds are actively researched for their potential as anti-cancer agents.^[1] Benzoic acid derivatives are also explored more broadly for their potential in cancer therapy and as prodrugs for diseases like tuberculosis.^{[4][5]}
- **Bioconjugation:** The compound is utilized in bioconjugation processes, where it facilitates the linking of biomolecules to other molecules or surfaces, which can improve drug delivery

systems and diagnostic tools.[1]

- Material Science: It serves as a building block in the creation of functional materials, such as polymers with specific, tailored properties for use in coatings or adhesives.[1]
- Analytical Chemistry: It can be employed in the development of analytical methods for the detection and quantification of hydrazine derivatives.[1]

The following diagram illustrates the logical role of this compound as a central building block in synthetic chemistry.



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Caption: Role as a key intermediate in various R&D fields.

Quantitative and Spectroscopic Data

Detailed experimental quantitative data, such as melting point, boiling point, and spectroscopic analyses (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for 2-(N-tert-Butoxycarbonylhydrazino)-benzoic acid, are not readily available in the surveyed public domain literature. Researchers are advised to perform their own characterization upon synthesis or acquisition.

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